

Operational Guide: Sodium p-Hydroxybenzenesulphonate Disposal

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Compound of Interest

Compound Name: Sodium p-hydroxybenzenesulphonate

CAS No.: 28469-73-0

Cat. No.: B3028714

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Executive Safety Summary

Sodium p-hydroxybenzenesulphonate is a sulfonate derivative of phenol. While often considered a mild reagent compared to its parent compounds, it presents specific irritation hazards and incompatibility risks that must be managed to prevent "silent" laboratory accidents (e.g., delayed exothermic reactions in waste containers).

Core Directive: Treat as a Chemical Irritant and Organic Waste. Do not dispose of via municipal drains. Incineration is the only universally accepted disposal route for professional laboratories.

Chemical Profile & Hazard Assessment

Table 1: Physicochemical & Safety Data

Parameter	Specification	Operational Implication
CAS Number	825-90-1	Use for waste manifesting and inventory tracking.
Synonyms	Sodium 4-hydroxybenzenesulfonate; Sodium phenol-4-sulfonate	Ensure all waste labels use the primary chemical name.
Physical State	White crystalline powder	High dust potential; use local exhaust ventilation (LEV).
Solubility	Soluble in water	Spills can rapidly contaminate bench surfaces; requires wet wiping.
pH (aq. sol.)	Neutral to slightly acidic	Generally compatible with standard aqueous organic waste streams.
GHS Classification	Warning (Irritant)	H315: Skin Irritation H319: Eye Irritation H335: Respiratory Irritation

Pre-Disposal Protocol: The "Self-Validating" System

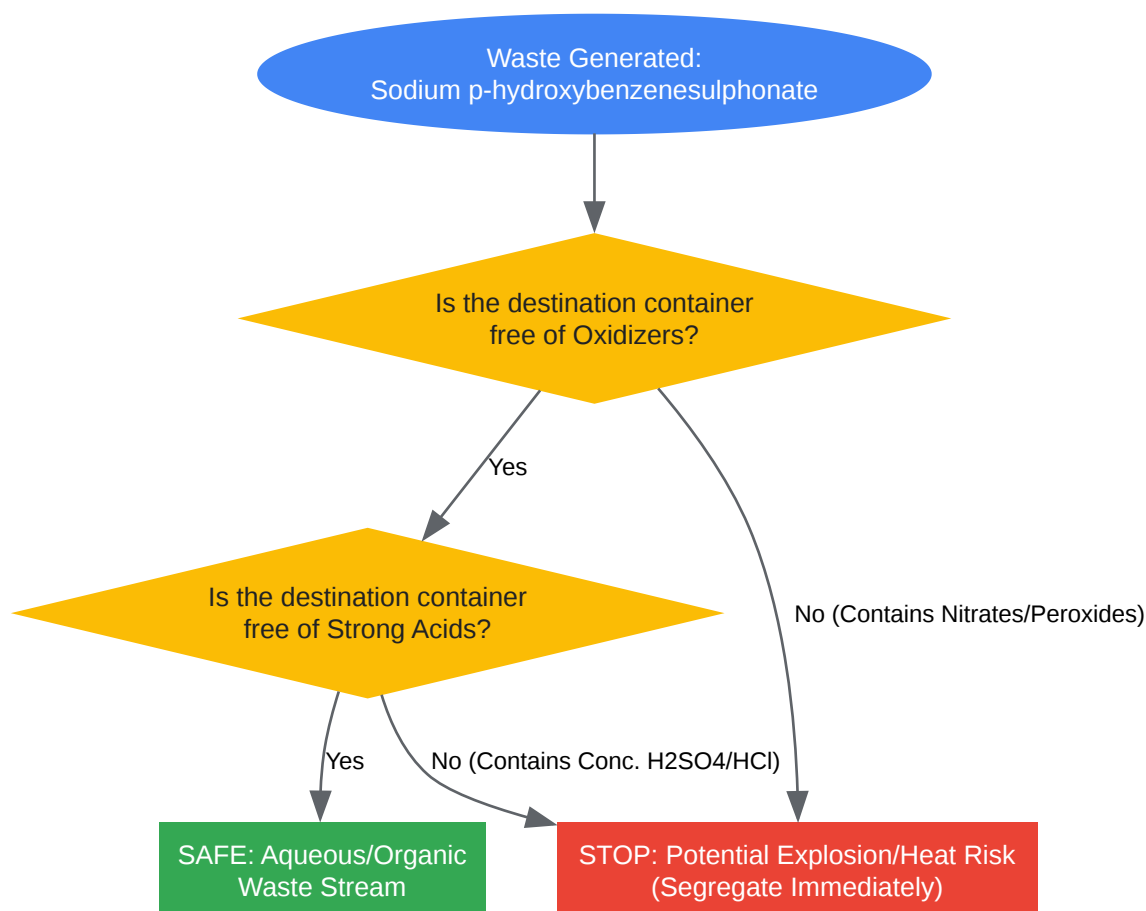
To ensure safety, you must implement a Segregation Logic before the chemical ever reaches the waste container. This prevents the most common cause of waste accidents: incompatible mixing.

The Validation Step: Before adding **Sodium p-hydroxybenzenesulphonate** to any existing waste container, perform a Two-Point Check:

- Oxidizer Check: Is the waste container free of strong oxidizers (e.g., nitric acid, permanganates, peroxides)?
- pH Check: Is the waste stream pH between 4 and 10? (Extreme pH can catalyze decomposition).

Visualizing Waste Segregation

The following logic flow illustrates the critical decision-making process for segregating this chemical.



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Figure 1: Decision logic for preventing incompatibility incidents during waste accumulation.

Disposal Procedures

Scenario A: Solid Waste (Excess Reagent/Spill Cleanup)

Best for: Expired chemicals, contaminated gloves, paper towels.

- Containment: Place the solid material in a chemically compatible container (HDPE or Amber Glass).
- Labeling: Affix a hazardous waste label. Clearly print:

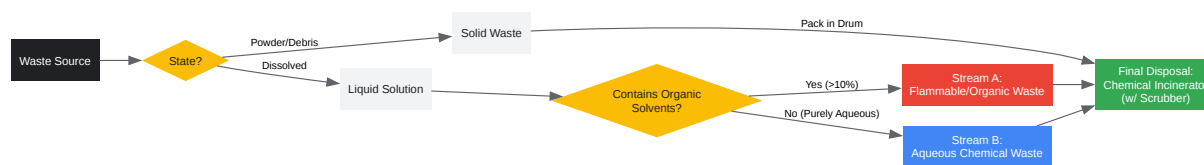
- Contains: **Sodium p-hydroxybenzenesulphonate**
- Hazard: Irritant[1][2][3]
- Disposal Path: Transfer to a licensed chemical waste contractor for High-Temperature Incineration.
 - Why Incineration? It ensures complete destruction of the benzene ring, preventing environmental accumulation of phenolic derivatives.

Scenario B: Aqueous Solution (Reaction Mixtures)

Best for: Experimental byproducts dissolved in water or buffers.

- Characterization: Verify the solvent composition.
 - If mixed with organic solvents (Methanol, Acetonitrile): Classify as Flammable/Organic Waste.
 - If purely aqueous: Classify as Aqueous Chemical Waste.
- Neutralization (Optional but Recommended):
 - If the solution is highly acidic or basic due to other reagents, adjust pH to 6–8 using dilute NaOH or HCl. This prevents container corrosion during storage.
- Disposal Path: Do NOT pour down the drain.
 - Even though sulfonates are water-soluble, local environmental regulations (e.g., EPA, local POTW limits) often restrict phenolic compounds due to their impact on biological treatment plants.
 - Consolidate into "Aqueous Waste" drums for off-site treatment.

Visualizing the Disposal Workflow



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Figure 2: Operational workflow for routing **sodium p-hydroxybenzenesulphonate** waste to the correct destruction facility.

Regulatory & Compliance Framework

RCRA Status (USA): **Sodium p-hydroxybenzenesulphonate** is not a specifically listed hazardous waste (P-list or U-list) under RCRA [1]. However, the generator is responsible for determining if the waste exhibits hazardous characteristics.[4]

- Self-Classification: If the waste solution contains flammable solvents (Flash point < 60°C) or corrosives (pH < 2 or > 12.5), it must be coded accordingly (e.g., D001, D002).
- Best Practice: Manage as "Non-Regulated Chemical Waste" if pure, but dispose via hazardous waste channels to ensure "Cradle-to-Grave" liability protection.

Ecological Impact: While sulfonates are generally more biodegradable than their non-sulfonated counterparts, phenolic structures can be toxic to aquatic life.

- Directive: Zero Discharge. Prevent entry into surface waters or sanitary sewer systems [2].

Emergency Contingencies

Spill Cleanup Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. If powder is fine/dusty, use an N95 respirator.

- Dry Spill: Gently sweep up to avoid dust generation. Do not use compressed air.
- Wet Spill: Absorb with an inert material (vermiculite or chem-pads).
- Decontamination: Wash the area with water and soap.^{[2][5]} The sulfonate group makes the residue highly water-soluble and easy to clean.

References

- United States Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." EPA.gov. [\[Link\]](#)
- PubChem. "Sodium 4-hydroxybenzenesulfonate (Compound)."^[3] National Library of Medicine. [\[Link\]](#)

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Sources

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Sodium 4-hydroxybenzenesulfonate | C₆H₅NaO₄S | CID 4379756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. echemi.com [echemi.com]
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